

Certificate of Analysis: trans-Chlordane-13C10 - A Technical Guide

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Compound of Interest

Compound Name: *trans Chlordane-13C10*

Cat. No.: *B15599535*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and experimental protocols associated with a representative Certificate of Analysis for trans-Chlordane-13C10. This isotopically labeled internal standard is critical for the accurate quantification of trans-chlordane in environmental and biological matrices.

Product Information

trans-Chlordane-13C10 is the isotopically labeled form of trans-chlordane, a component of the technical chlordane pesticide mixture. The incorporation of ten carbon-13 atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

Parameter	Specification	Source
Product Name	trans-Chlordane (γ) ($^{13}\text{C}_{10}$, 99%)	[1]
Catalog Number	CLM-4792-1.2 (Representative)	[1]
Molecular Formula	$^{13}\text{C}_{10}\text{H}_6\text{Cl}_8$	[2]
Molecular Weight	419.71 g/mol	[1][2]
Labeled CAS Number	1262969-05-0	[1][2]
Unlabeled CAS Number	5103-74-2	[1]
Solution	100 µg/mL in nonane	[1]
Storage	Store refrigerated (+2°C to +8°C). Protect from light.	[1]

Analytical Data

The following tables summarize the quantitative data typically presented in a Certificate of Analysis for a stable isotope-labeled standard.

Chemical Purity

Test	Method	Result
Chemical Purity	Gas Chromatography-Mass Spectrometry (GC-MS)	≥98%

Isotopic Purity

Test	Method	Result
Isotopic Enrichment	Gas Chromatography-Mass Spectrometry (GC-MS)	≥99 atom % ^{13}C

Concentration

Test	Method	Result
Concentration	Gravimetric Preparation, verified by GC-MS	100 µg/mL ± 5% in Nonane

Experimental Protocols

This section details the methodologies for the key experiments cited in the analysis of trans-Chlordane-13C10.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity

Purpose: To confirm the chemical identity and determine the chemical purity of the trans-Chlordane-13C10 standard.

Instrumentation: A high-resolution gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890B GC with a 5977B MSD).

GC Conditions:

- Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Injector: Splitless mode at 250°C.
- Oven Program: Initial temperature of 100°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

- Scan Range: m/z 50-500.

Data Analysis: The identity is confirmed by comparing the retention time and mass spectrum of the analyte with a known reference standard of trans-chlordane. Purity is calculated by integrating the peak area of trans-Chlordane-13C10 relative to the total ion chromatogram area.

Isotopic Enrichment Analysis by GC-MS

Purpose: To determine the isotopic enrichment of ^{13}C in the trans-Chlordane-13C10 standard.

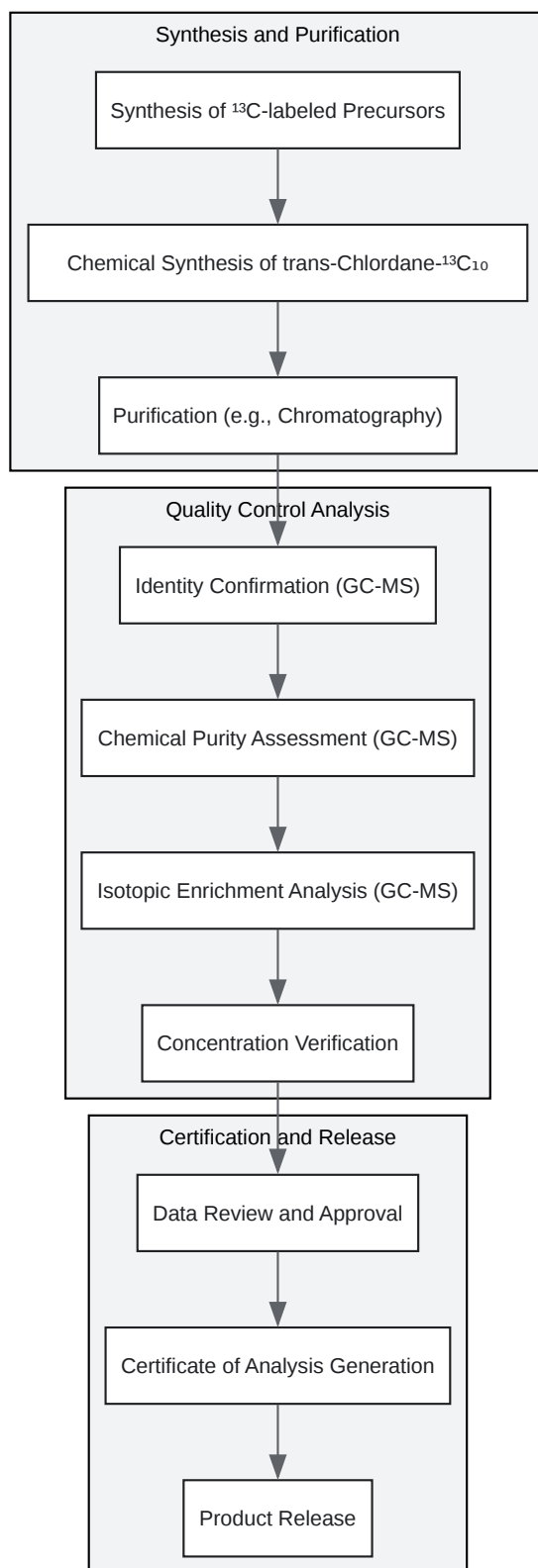
Instrumentation and Conditions: As described in Section 3.1.

Data Analysis: The mass spectrum of the trans-Chlordane-13C10 is analyzed to determine the relative abundance of the molecular ion cluster. The isotopic enrichment is calculated based on the intensity of the $^{13}\text{C}_{10}$ isotopologue relative to the sum of all isotopologues.

Visualizations

Quality Control Workflow

The following diagram illustrates the typical quality control workflow for the certification of a trans-Chlordane-13C10 standard.

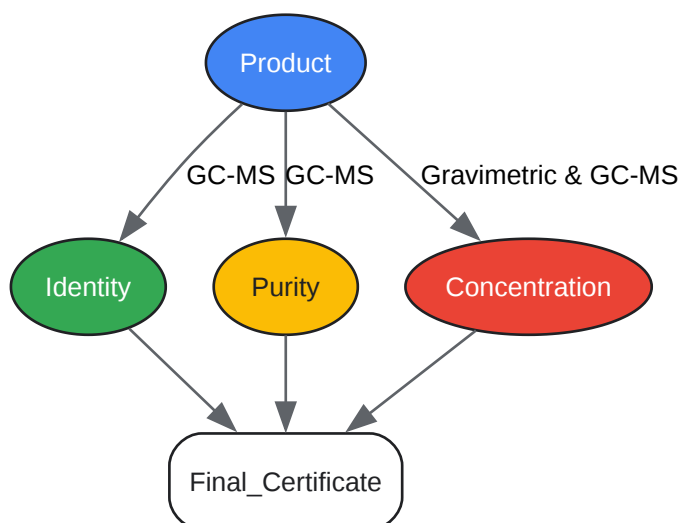


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Caption: Quality control workflow for trans-Chlordane-¹³C₁₀.

Logical Relationship of Analytical Tests

The following diagram shows the relationship between the analytical tests performed to ensure the quality of the standard.



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Caption: Interrelation of analytical quality control tests.

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References

- 1. [trans-13C10-Chlordane \(13C10-Chlordane, 99%\) 100 µg/mL in nonane](#) - Cambridge Isotope Laboratories, CLM-4792-1.2 [isotope.com]
- 2. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
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